

# Navigating the Safe Disposal of ONO-8130: A Procedural Guide

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## Compound of Interest

Compound Name: ONO-8130

Cat. No.: B1677321

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For researchers, scientists, and drug development professionals handling **ONO-8130**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal instructions for **ONO-8130** are not explicitly detailed in publicly available safety data sheets, a comprehensive disposal plan can be formulated by adhering to general principles of chemical and laboratory waste management, taking into account the compound's known characteristics. This guide provides essential, step-by-step information to facilitate the safe and compliant disposal of **ONO-8130**.

## Core Properties of ONO-8130

A thorough understanding of **ONO-8130**'s physical and chemical properties is fundamental to its safe handling and disposal. The following table summarizes key data points for this orally bioavailable EP1 receptor antagonist.

Property	Value
Molecular Formula	C <sub>25</sub> H <sub>28</sub> N <sub>2</sub> O <sub>5</sub> S <sub>2</sub> [1][2][3]
Molecular Weight	500.63 g/mol [1][2]
CAS Number	459841-96-4[1][2]
Purity	≥98%[1]
Appearance	Crystalline solid[3]
Storage Temperature	Store at +4°C or -20°C[1][2][3][4]
Stability	≥ 2 years at -20°C, ≥ 4 years at -20°C[2][3]

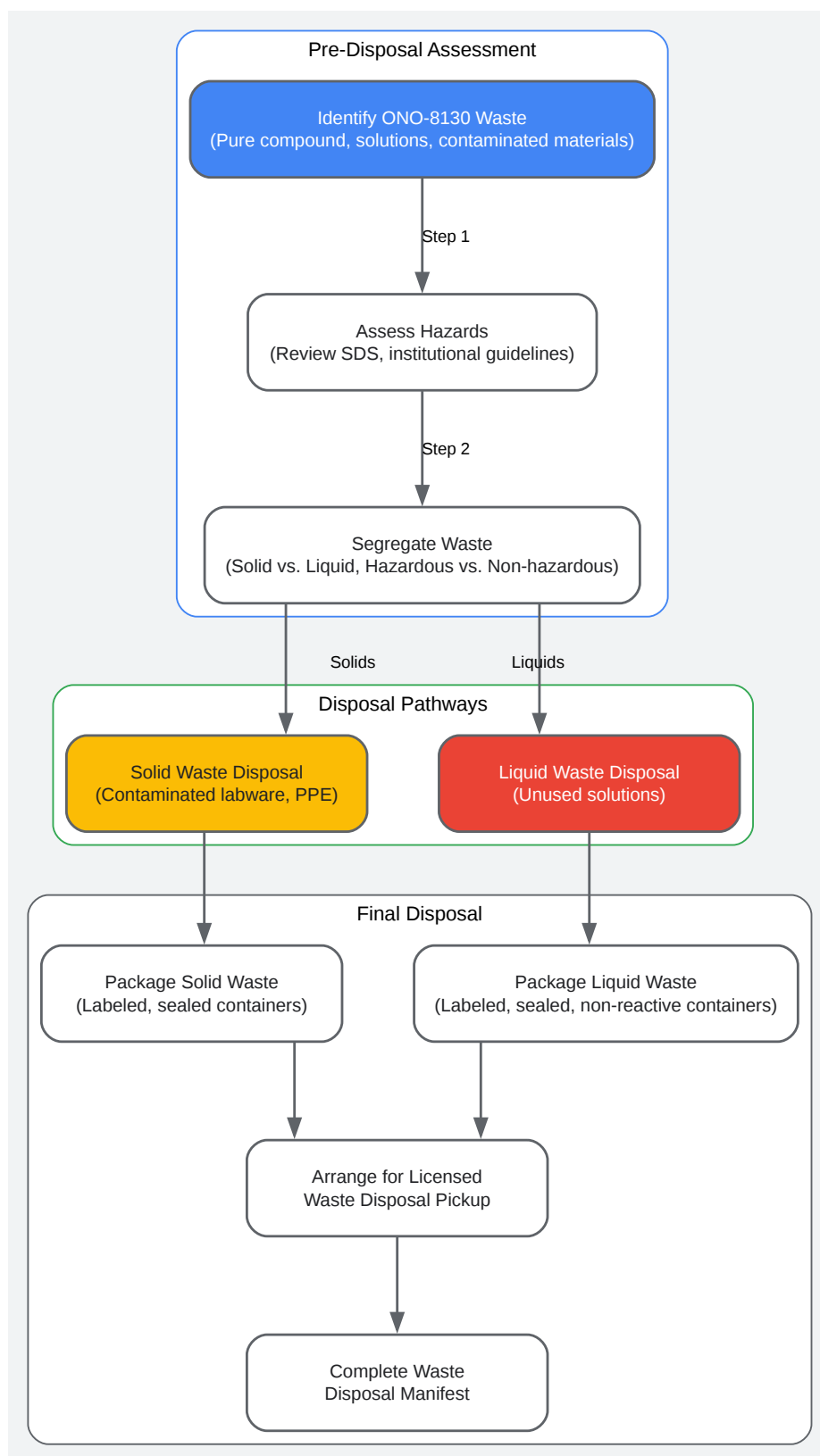
## Solubility Profile

The solubility of **ONO-8130** in various solvents is a crucial factor in determining the appropriate disposal route for solutions containing this compound.

Solvent	Solubility
DMSO	Soluble to 100 mM[1] or 3 mg/ml[3]
Ethanol	Soluble to 20 mM[1] or 2 mg/ml[3]
DMF	1 mg/ml[3]
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/ml[3]

## Procedural Framework for Disposal

The disposal of **ONO-8130** should be approached with a multi-step process that prioritizes safety and regulatory compliance. The following workflow provides a logical sequence for managing **ONO-8130** waste, from initial handling to final disposal.



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### ONO-8130 Disposal Workflow

## Experimental Protocols for Waste Handling

### Decontamination of Labware:

- Initial Rinse: Rinse contaminated glassware and equipment with a suitable solvent in which **ONO-8130** is soluble (e.g., ethanol or DMSO). Collect this rinse as chemical waste.
- Secondary Wash: Wash the rinsed items with a laboratory detergent and water.
- Final Rinse: Perform a final rinse with deionized water.
- Disposal of Consumables: Dispose of single-use plastics and other contaminated consumables as solid chemical waste.

### Management of Spills:

- Alert Personnel: Immediately alert others in the vicinity.
- Evacuate: If the spill is large or involves a volatile solvent, evacuate the immediate area.
- Personal Protective Equipment (PPE): Don appropriate PPE, including safety goggles, gloves, and a lab coat.
- Containment: For liquid spills, use an absorbent material (e.g., spill pillows or vermiculite) to contain the spill. For solid spills, carefully sweep or vacuum the material into a designated waste container. Avoid creating dust.
- Decontamination: Decontaminate the spill area with a suitable solvent and then with soap and water.
- Waste Disposal: All materials used for cleanup should be disposed of as hazardous chemical waste.

## General Disposal Guidelines

While a specific protocol for **ONO-8130** is not provided by manufacturers, the following general procedures for chemical waste are recommended:

- Solid Waste:
  - Collect waste **ONO-8130** powder, contaminated personal protective equipment (PPE), and other solid materials in a clearly labeled, sealed container.
  - The container should be designated for non-hazardous or chemical waste, in accordance with your institution's guidelines.
- Liquid Waste:
  - Solutions of **ONO-8130** should be collected in a labeled, non-reactive, and sealed waste container.
  - Do not mix with incompatible waste streams. Given its solubility in common laboratory solvents like DMSO and ethanol, it is crucial to follow your institution's specific guidelines for flammable or combustible waste.
  - Aqueous solutions containing low concentrations of **ONO-8130** may potentially be drain-disposed after neutralization and copious flushing with water, but only if permitted by local regulations and institutional policies.<sup>[5]</sup> It is imperative to consult with your institution's Environmental Health and Safety (EHS) department before considering this option.
- Sharps Waste:
  - Any needles, syringes, or other sharps contaminated with **ONO-8130** must be disposed of in a designated sharps container.<sup>[6]</sup><sup>[7]</sup>

#### Important Considerations:

- Institutional Policies: Always prioritize your institution's specific waste disposal protocols and EHS guidelines.
- Regulatory Compliance: Ensure that all disposal practices comply with local, state, and federal regulations for chemical waste.
- Safety Data Sheets (SDS): Although a specific SDS with disposal instructions was not found for **ONO-8130**, always consult the SDS for any chemicals used in conjunction with it (e.g.,

solvents) for their specific handling and disposal requirements.

By adhering to these established principles of laboratory safety and waste management, researchers can ensure the proper and safe disposal of **ONO-8130**, thereby protecting themselves, their colleagues, and the environment.

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